

Essential Safety and Operational Guide for Handling CCT020312

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Compound of Interest

Compound Name:	CCT020312
CAS No.:	324759-76-4
Cat. No.:	B1668744

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **CCT020312**, a selective activator of the EIF2AK3/PERK signaling pathway. Adherence to these procedures is vital for ensuring laboratory safety and the integrity of experimental outcomes.

Personal Protective Equipment (PPE)

While specific manufacturer safety data sheets were not available, the following standard personal protective equipment is recommended for handling **CCT020312**, which is supplied as a solid, based on general best practices for handling potent, research-grade chemical compounds in a laboratory setting.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or tight-fitting safety goggles. A face shield may be necessary when handling larger quantities or if there is a risk of splashing.	Protects against accidental splashes of solutions or contact with airborne powder, which could cause eye irritation or injury.
Hand Protection	Chemical-resistant gloves (e.g., nitrile gloves). It is advisable to wear two pairs of gloves (double-gloving), especially when handling concentrated stock solutions.	Prevents dermal absorption of the compound. Contaminated gloves should be disposed of immediately.
Body Protection	A fully buttoned laboratory coat. For procedures with a higher risk of contamination, disposable coveralls may be appropriate.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) is recommended when handling the solid powder outside of a certified chemical fume hood or ventilated enclosure to prevent inhalation of fine particles.	Minimizes the risk of respiratory tract irritation or other potential health effects from inhaling the compound.

Operational Plan: Handling and Preparation of CCT020312 Solutions

Storage and Stability:

- Solid Form: Store at -20°C.[\[1\]](#)

- Stock Solutions: Following reconstitution, aliquot and freeze at -20°C. Stock solutions are reported to be stable for up to 3 months at -20°C.[1] Another source suggests storage at -80°C for one year or -20°C for six months.[2]

Reconstitution and Solution Preparation: **CCT020312** is typically dissolved in dimethyl sulfoxide (DMSO) to create a stock solution.

Solvent	Concentration
DMSO	50 mg/mL[1] or 100 mg/mL (153.75 mM)[3][4]

Preparation of Working Solutions for In Vitro Experiments:

- Dilute the DMSO stock solution with the appropriate cell culture medium to achieve the desired final concentration for treating cells.

Preparation of Working Solutions for In Vivo Experiments: Several protocols for preparing formulations for intraperitoneal (i.p.) injection in mice have been described. The mixed solution should be used immediately for optimal results.[3]

- Protocol 1: Add 50 µL of a 70 mg/mL DMSO stock solution to 400 µL of PEG300, mix until clear, then add 50 µL of Tween-80 and mix, and finally add 500 µL of ddH₂O.[3]
- Protocol 2: Add 100 µL of a 20.8 mg/mL DMSO stock solution to 900 µL of Corn oil and mix evenly.[2]
- Protocol 3: Add 100 µL of a 20.8 mg/mL DMSO stock solution to 400 µL of PEG300, mix, add 50 µL of Tween-80, mix, and then add 450 µL of Saline.[2]
- Protocol 4: For a suspended solution, add 100 µL of a 20.8 mg/mL DMSO stock solution to 900 µL of 20% SBE-β-CD in Saline and mix evenly.[2]

Disposal Plan

All waste materials contaminated with **CCT020312** should be handled as hazardous chemical waste.

- **Solid Waste:** This includes contaminated gloves, disposable lab coats, plasticware (e.g., pipette tips, tubes), and any excess solid **CCT020312**. Collect in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** This includes unused stock solutions, working solutions, and contaminated media. Collect in a designated, sealed, and clearly labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.
- **Sharps Waste:** Needles and syringes used for in vivo administration should be disposed of in a designated sharps container for chemically contaminated sharps.

Follow all institutional and local regulations for the disposal of hazardous chemical waste.

Experimental Protocols and Data

CCT020312 has been utilized in numerous studies to investigate its effects on cancer cells and in animal models. The following tables summarize key experimental parameters.

In Vitro Experimental Data

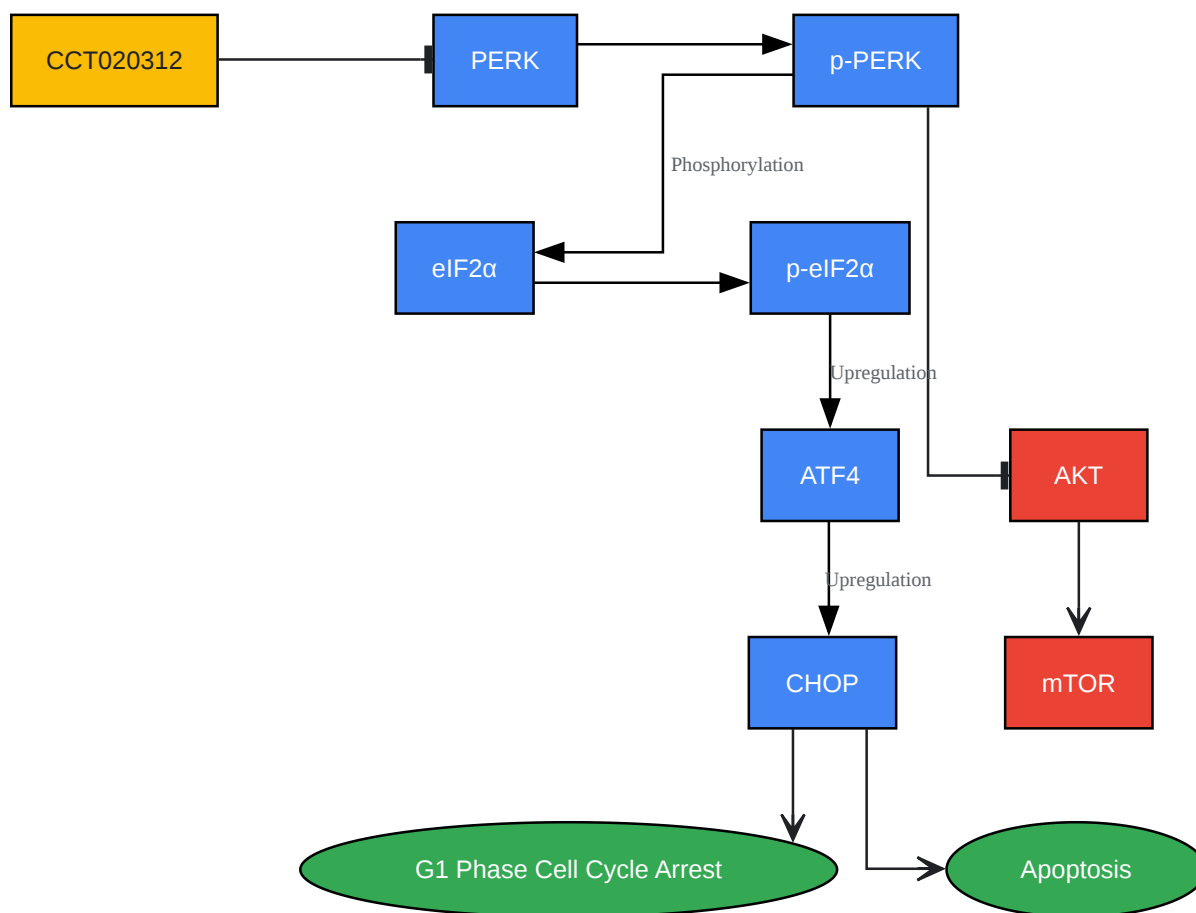
Cell Line	Cancer Type	Concentration Range	Treatment Duration	Observed Effects
MDA-MB-453, CAL-148	Triple-Negative Breast Cancer	0, 6, 8, 10, 12 μ M	24 hours	Dose-dependent increase in apoptosis.[5]
HT29, HCT116	Colon Cancer	7 μ M	24 hours	Inhibition of pRB phosphorylation. [3]
HT29	Colon Cancer	1.8 - 6.1 μ M	24 hours	Concentration-dependent loss of P-S608-pRB signal.[6]
HT29	Colon Cancer	10 μ M	16 and 24 hours	Increased number of cells in the G1 phase. [6]
C4-2, LNCaP	Prostate Cancer	Not specified	Not specified	Induced G1 cell cycle arrest, apoptosis, and autophagy.[7]

In Vivo Experimental Data

Animal Model	Cancer Type / Condition	Dosage and Administration	Treatment Duration	Observed Effects
MDA-MB-453 Xenograft Mice	Triple-Negative Breast Cancer	24 mg/kg	12 and 21 days	Inhibition of tumor growth.[5]
C4-2 Xenograft Mice	Prostate Cancer	Not specified	Not specified	Suppressed tumor growth.[7]
P301S Transgenic Mice	Tauopathy	2 mg/kg; i.p.; once daily	6 weeks	Improved performance in Morris water maze.[4]
Wildtype Mice	General	1-5 mg/kg; i.p.; once daily	3 days	Increased levels of phosphorylated PERK and NRF2 in brain.[2][4]

Signaling Pathway

CCT020312 is a selective activator of the PERK branch of the unfolded protein response (UPR). Its mechanism of action involves the activation of the PERK/eIF2 α /ATF4/CHOP signaling pathway, which can lead to cell cycle arrest and apoptosis in cancer cells.[5][7] It has also been shown to inactivate the AKT/mTOR pathway.[3][5]



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Caption: **CCT020312** signaling pathway.

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